Application Notes and Protocols: Quantification of Methyl 10-methyloctadecanoate in Clinical Samples

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Compound of Interest	
Compound Name:	*Methyl 10-methyloctadecanoate*
CAS No.:	*2490-19-9*
Cat. No.:	*B153602*

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Introduction

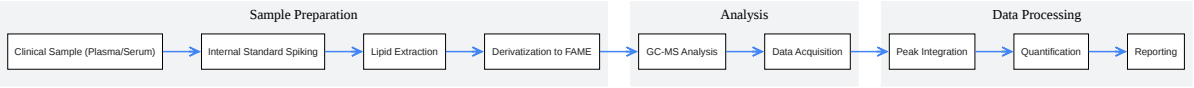
Methyl 10-methyloctadecanoate is the methyl ester of 10-methyloctadecanoic acid, a branched-chain fatty acid (BCFA). BCFAs are found in various biological systems and are increasingly recognized for their roles in cellular signaling and metabolism.[1][2][3] Unlike their straight-chain counterparts, BCFAs possess unique structural properties that influence membrane fluidity and cellular processes.[2][4] The quantification of specific BCFAs, such as 10-methyloctadecanoate, in clinical samples is crucial for understanding their physiological and pathological significance, including their potential association with metabolic disorders and cardiometabolic health.[3]

This document provides detailed application notes and protocols for the quantification of **Methyl 10-methyloctadecanoate** in human clinical samples, primarily plasma and serum, using gas chromatography-mass spectrometry (GC-MS).

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Experimental Workflow Overview

The overall workflow for the quantification of **Methyl 10-methyloctadecanoate** from clinical samples involves lipid extraction, derivatization to its methyl ester form, and subsequent analysis by GC-MS.



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Caption: Overall workflow for **Methyl 10-methyloctadecanoate** quantification.

Experimental Protocols

Materials and Reagents

- Solvents (HPLC or GC grade): Hexane, Chloroform, Methanol, Acetone
- Reagents:
  - Methanolic Potassium Hydroxide (KOH) solution (2 M)
  - Boron trifluoride-methanol solution (14% BF3 in methanol)
  - Sodium chloride (NaCl)
  - Anhydrous sodium sulfate (Na2SO4)
- Internal Standard (IS): Heptadecanoic acid (C17:0) or a deuterated analog of a saturated fatty acid.
- Reference Standard: **Methyl 10-methyloctadecanoate** (CAS 2490-19-9).[5]

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- Glassware: Pyrex test tubes with Teflon-lined screw caps, Pasteur pipettes, vials for autosampler.
- Equipment: Centrifuge, vortex mixer, heating block or water bath, nitrogen evaporator.

Sample Preparation: Lipid Extraction and Derivatization

This protocol is adapted from established methods for fatty acid analysis in plasma and serum.

- Sample Thawing: Thaw frozen plasma or serum samples on ice.
- Aliquoting: Pipette 100 µL of the clinical sample into a glass test tube.
- Internal Standard Spiking: Add a known amount of internal standard (e.g., 10 µL of 1 mg/mL heptadecanoic acid in chloroform) to each sample, vortex briefly.
- Lipid Extraction:
  - Add 2 mL of a chloroform:methanol (2:1, v/v) mixture to the sample.
  - Vortex vigorously for 2 minutes.
  - Add 0.5 mL of 0.9% NaCl solution and vortex for another minute.
  - Centrifuge at 2000 x g for 10 minutes to separate the phases.
  - Carefully collect the lower organic layer (chloroform phase) containing the lipids using a Pasteur pipette and transfer to a new clean tube.
  - Dry the extracted lipids under a gentle stream of nitrogen.
- Derivatization to Fatty Acid Methyl Esters (FAMEs):
  - To the dried lipid extract, add 1 mL of 14% BF3 in methanol.
  - Seal the tube tightly and heat at 100°C for 10 minutes in a heating block.
  - Cool the tube to room temperature.

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- Add 1 mL of deionized water and 2 mL of hexane.
- Vortex for 1 minute and centrifuge at 1000 x g for 5 minutes.
- Carefully transfer the upper hexane layer containing the FAMEs to a new tube.
- Dry the hexane extract over a small amount of anhydrous sodium sulfate.
- Transfer the final extract to a GC vial for analysis.

GC-MS Analysis

The following are suggested starting parameters for the GC-MS analysis. Optimization may be required based on the specific instrument and column used.

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Parameter	Recommended Setting
Gas Chromatograph	Agilent 7890B GC or equivalent
Column	Agilent J&W DB-23 (60 m x 0.25 mm, 0.25 µm) or similar polar capillary column suitable for FAME analysis.
Carrier Gas	Helium at a constant flow rate of 1.2 mL/min.
Inlet Temperature	250°C
Injection Volume	1 µL in splitless mode.
Oven Program	Initial temperature of 100°C, hold for 2 min, ramp to 180°C at 10°C/min, then ramp to 230°C at 5°C/min, and hold for 10 min.[6]
Mass Spectrometer	Agilent 5977B MSD or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV.
Source Temperature	230°C
Quadrupole Temp.	150°C
Acquisition Mode	Selected Ion Monitoring (SIM) for targeted quantification. Key ions for Methyl 10-methyloctadecanoate should be determined from a standard injection (e.g., m/z 74, 87, 199, 312).

Data Presentation

Due to the limited availability of published quantitative data for **Methyl 10-methyloctadecanoate** in human clinical samples, the following table presents hypothetical data for illustrative purposes. These values are not based on actual experimental results and should be replaced with empirically determined concentrations.

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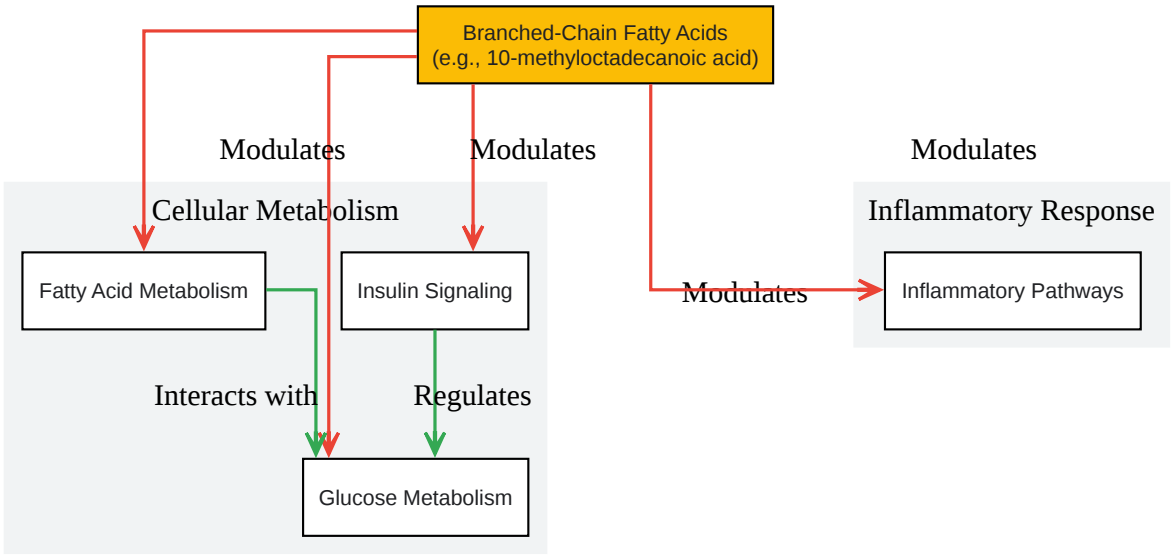
Sample ID	Sample Type	Methyl 10-methyloctadecanoate (µg/mL)
Control_01	Plasma	0.85
Control_02	Plasma	1.12
Control_03	Serum	0.98
Patient_A_01	Plasma	2.54
Patient_A_02	Plasma	3.11
Patient_A_03	Serum	2.89
Patient_B_01	Plasma	1.50
Patient_B_02	Plasma	1.78
Patient_B_03	Serum	1.65

Biological Significance and Signaling Pathways

Branched-chain fatty acids are known to be incorporated into cellular membranes, influencing their fluidity and function.[2] Emerging evidence suggests that BCFAs can modulate various signaling pathways related to energy metabolism and inflammation.[3] While a specific signaling pathway for 10-methyloctadecanoic acid in humans is not well-defined, BCFAs in general have been shown to impact key metabolic regulators.

The following diagram illustrates the potential influence of BCFAs on major metabolic signaling pathways.

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Caption: Potential influence of BCFAs on metabolic and inflammatory pathways.

Conclusion

The protocols outlined in this document provide a robust framework for the quantification of **Methyl 10-methyloctadecanoate** in clinical samples. The use of GC-MS with appropriate sample preparation is a sensitive and specific method for this analysis. Further research is required to establish the precise physiological concentrations and to fully elucidate the biological roles and signaling pathways of 10-methyloctadecanoic acid in human health and disease.

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